Technical Guide: Ethylene-b-ionol-d3 Certificate of Analysis

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Compound of Interest

Compound Name:	*Ethylene-b-ionol-d3*
Cat. No.:	*B15558371*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **Ethylene-b-ionol-d3**. Due to the limited public availability of a specific CoA for this deuterated compound, this document compiles representative data from the analysis of closely related non-deuterated analogs, alpha-ionol and beta-ionol. This guide is intended to serve as a reference for researchers and professionals in drug development for understanding the quality control and characterization of such compounds.

Quantitative Data Summary

The following tables summarize the typical quantitative data expected in a Certificate of Analysis for **Ethylene-b-ionol-d3** and its non-deuterated analogs. These values represent common specifications and are essential for assessing the purity, identity, and physical properties of the compound.

Table 1: General Properties of Ionol Analogs

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Property	Specification	Method
Appearance	Light Yellow Oil	Visual Inspection
Molecular Formula	$C_{15}H_{21}D_3O$	---
Molecular Weight	223.37 g/mol	Mass Spectrometry
Storage	2-8°C Refrigerator	---

Table 2: Physicochemical Data of Non-Deuterated Ionol Analogs

Parameter	alpha-Ionol	beta-Ionol	Method
Assay (Purity)	≥90%[1]	≥90%	Gas Chromatography (GC)
Refractive Index (n20/D)	1.488 - 1.492[2]	1.496 - 1.502[3]	Refractometry
Density (g/mL at 20°C)	~0.918[1]	~0.928	Densitometry
Boiling Point	127 °C / 15 mmHg[1]	107 °C / 3 mmHg	---
Flash Point	93.4 °C (closed cup)[1]	93 °C (closed cup)	---

Table 3: Representative Spectroscopic and Chromatographic Purity Analysis

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Analysis	Specification	Method
Nuclear Magnetic Resonance (NMR)	Conforms to Structure	^{1}H NMR, ^{13}C NMR
High-Performance Liquid Chromatography (HPLC) Purity	>95%	HPLC-UV/MS
Mass Spectrometry (MS)	Conforms to Structure	ESI-MS or EI-MS
Elemental Analysis	Conforms to Elemental Composition	CHN Analysis

Experimental Protocols

The following are detailed methodologies for the key experiments typically cited in a Certificate of Analysis for a compound like **Ethylene-b-ionol-d3**.

Gas Chromatography (GC) for Purity Assessment

- Objective: To determine the purity of the sample by separating volatile compounds.
- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: 10 °C/minute to 250 °C.

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- Hold at 250 °C for 10 minutes.

- Injection Volume: 1 µL of a 1% solution in a suitable solvent (e.g., dichloromethane, ethyl acetate).

- Data Analysis: The percentage purity is calculated based on the area of the main peak relative to the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure of the compound.

- Instrumentation: A 400 MHz or higher NMR spectrometer.

- Sample Preparation: 5-10 mg of the sample dissolved in 0.6 mL of a deuterated solvent (e.g., $CDCl_3$).

- ^{1}H NMR:

  - Acquisition of a one-dimensional proton spectrum.

  - Chemical shifts are reported in ppm relative to tetramethylsilane (TMS).

  - Integration of peaks should be consistent with the number of protons in the structure.

- ^{13}C NMR:

  - Acquisition of a one-dimensional carbon spectrum.

  - The number of signals should correspond to the number of unique carbon atoms in the molecule.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

- Objective: To determine the purity of the sample and identify any non-volatile impurities.

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- Instrumentation: An HPLC system with a UV detector or a Mass Spectrometer (MS) detector.
- Column: A reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
  - Gradient: Start with 50% B, increase to 95% B over 20 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/minute.
- Column Temperature: 30 °C.
- Detection: UV detection at a suitable wavelength (e.g., 230 nm) or MS detection.
- Injection Volume: 10 µL.

Visualization of Analytical Workflow

The following diagram illustrates a typical quality control workflow for the analysis of a chemical standard like **Ethylene-b-ionol-d3**.

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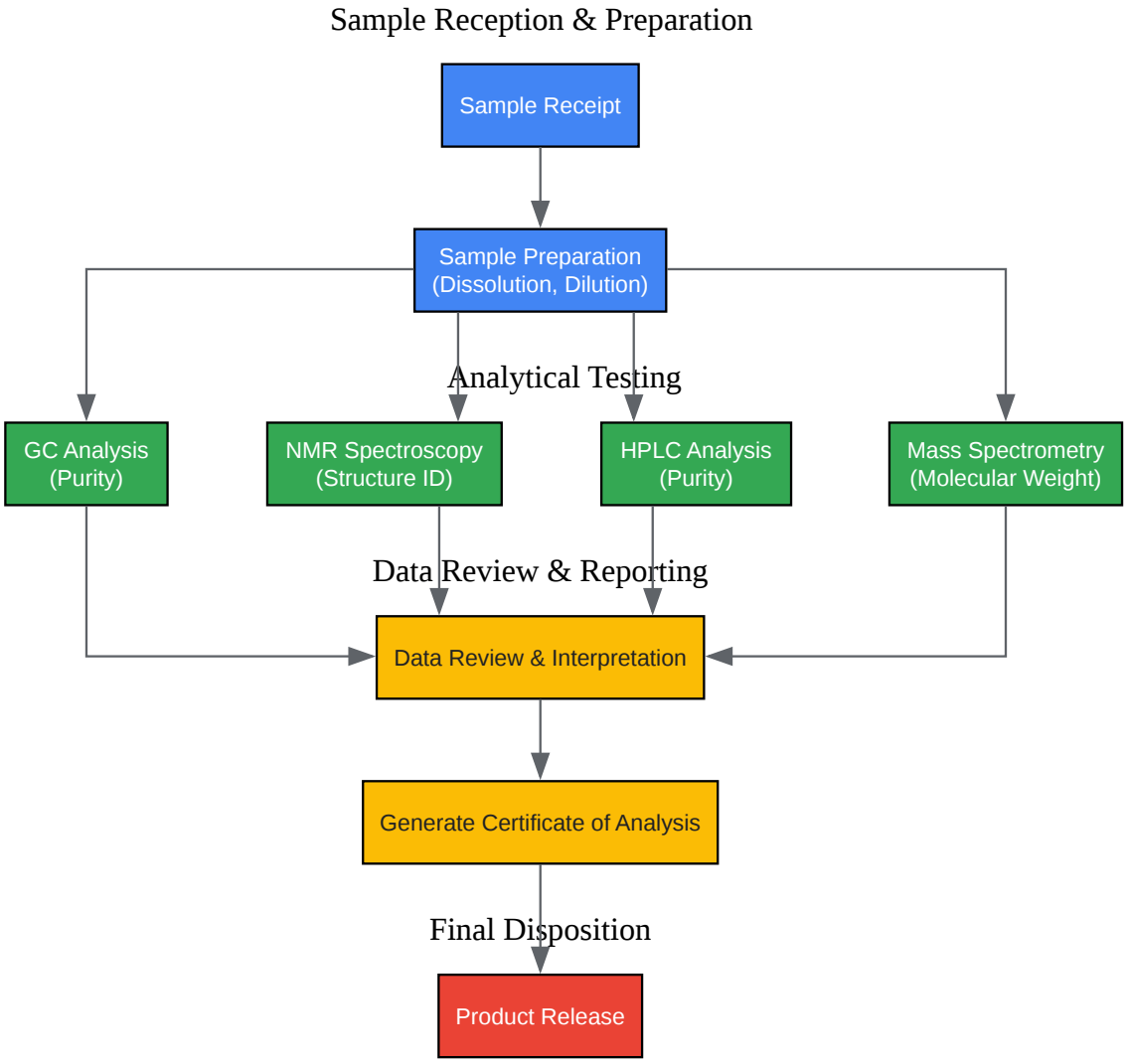

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Caption: Quality Control Workflow for **Ethylene-b-ionol-d3** Analysis.

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